

3-Formylbenzenesulfonic acid CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Formylbenzenesulfonic acid*

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An In-depth Technical Guide to **3-Formylbenzenesulfonic Acid**

This technical guide provides a comprehensive overview of **3-Formylbenzenesulfonic acid**, a bifunctional organic compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications.

Chemical Identity and Structure

3-Formylbenzenesulfonic acid, also known as m-formylbenzenesulfonic acid or 3-sulfobenzaldehyde, is an aromatic compound featuring both a formyl (-CHO) and a sulfonic acid (-SO₃H) group attached to a benzene ring at the meta position.^{[1][2][3]} This unique structure confers dual reactivity, making it a valuable building block in organic synthesis.^[4]

- CAS Number: 98-45-3^{[1][2][3][4][5][6]}
- Molecular Formula: C₇H₆O₄S^{[1][2][4][5]}
- IUPAC Name: **3-formylbenzenesulfonic acid**^{[3][4]}
- Synonyms: 3-Sulfobenzaldehyde, Benzaldehyde-3-sulfonic acid, m-Formylbenzenesulfonic acid^{[1][2][3]}

The structure incorporates a highly reactive aldehyde group, which can participate in reactions like the formation of Schiff bases, and a strongly acidic sulfonic acid group that enhances water

solubility.[4]

Molecular Structure:

Caption: Chemical structure of **3-Formylbenzenesulfonic acid**.

Physicochemical and Computational Data

The key properties of **3-Formylbenzenesulfonic acid** are summarized in the table below. This data is essential for designing experimental conditions and predicting its behavior in various chemical systems.

Property	Value	Reference
Molecular Weight	186.19 g/mol	[1][4][5]
Canonical SMILES	<chem>C1=CC(=CC(=C1)S(=O)(=O)O)C=O</chem>	[3][4][5]
InChI Key	MRXZEDMLQMDMGB-UHFFFAOYSA-N	[3][4]
Topological Polar Surface Area (TPSA)	71.44 Å ²	[5]
logP	0.7458	[5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	3	[5]
Rotatable Bonds	2	[5]
Purity	≥95%	[5]
Storage	Sealed in dry, 2-8°C	[5]

Synthesis and Experimental Protocols

The primary method for synthesizing **3-Formylbenzenesulfonic acid** is through the electrophilic aromatic sulfonation of benzaldehyde.[4] Alternative methods include the oxidation

of related precursors.[4]

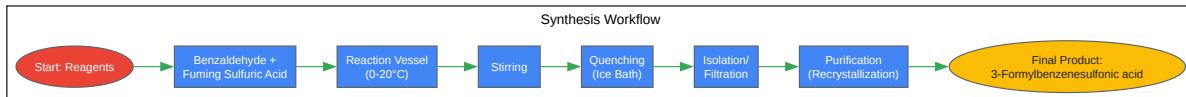
Electrophilic Aromatic Sulfonation of Benzaldehyde

This traditional method involves the reaction of benzaldehyde with a sulfonating agent, such as fuming sulfuric acid (oleum).[4]

Experimental Protocol:

- **Reaction Setup:** A reaction vessel equipped with a stirrer, thermometer, and dropping funnel is placed in an ice bath to maintain a low temperature.
- **Reagents:** Benzaldehyde is the substrate, and fuming sulfuric acid (e.g., 20% oleum) serves as the sulfonating agent.[4]
- **Procedure:**
 - Benzaldehyde is added to the reaction vessel.
 - Fuming sulfuric acid is added dropwise to the benzaldehyde while maintaining the reaction temperature between 0°C and 20°C.[4] This temperature control is critical to prevent side reactions like the oxidation of the aldehyde group.[4]
 - A molar ratio of approximately 1:1.2 (benzaldehyde to oleum) is often used to ensure the reaction proceeds to completion.[4]
- **Quenching and Isolation:** After the addition is complete, the reaction mixture is stirred for a specified period. The mixture is then carefully poured onto crushed ice to quench the reaction and precipitate the product.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent.

Workflow Diagram:



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Caption: Workflow for the synthesis of **3-Formylbenzenesulfonic acid**.

Chemical Reactivity and Applications

The dual functionality of **3-Formylbenzenesulfonic acid** makes it a versatile reagent in various chemical transformations and applications.

Key Chemical Reactions

- Oxidation: The formyl group can be oxidized to a carboxylic acid, yielding 3-carboxybenzenesulfonic acid.[7]
- Reduction: The formyl group can be reduced to a hydroxymethyl group using reducing agents like sodium borohydride.[7]
- Condensation Reactions: The aldehyde moiety readily reacts with primary amines to form Schiff bases, making it useful as a cross-linking agent.[4]

Applications in Research and Development

3-Formylbenzenesulfonic acid and its derivatives are utilized in several areas of research and industry:

- Organic Synthesis: It serves as a crucial intermediate for the synthesis of pharmaceuticals, dyes, and agrochemicals.[4][7] For instance, it is used in the synthesis of N-substituted-1H-benzimidazole-5(6)-sulfonamides.[1]
- Materials Science: Its structure is valuable for developing advanced materials such as polymers, resins, and covalent organic frameworks (COFs).[4][7]

- Catalysis: The sulfonic acid group allows it to function as an acid catalyst, particularly in heterogeneous catalysis.[4]
- Bioconjugation: The reactivity of the aldehyde group is exploited for cross-linking and bioconjugation applications.[4]

Safety and Handling

For research use only. Not for human or veterinary use.[4] It is advisable to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [3-Formylbenzenesulfonic acid CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046849#3-formylbenzenesulfonic-acid-cas-number-and-structure\]](https://www.benchchem.com/product/b046849#3-formylbenzenesulfonic-acid-cas-number-and-structure)

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